

Stability and Storage of 3,4-Dibromoaniline: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dibromoaniline

Cat. No.: B1580990

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3,4-Dibromoaniline**. The information is curated for professionals in research and drug development who utilize this compound as an intermediate or building block in complex chemical syntheses. This document outlines the physicochemical properties, known stability profile, potential degradation pathways, and analytical methodologies for purity assessment.

Physicochemical Properties of 3,4-Dibromoaniline

A foundational understanding of the physicochemical properties of **3,4-Dibromoaniline** is essential for its proper handling and storage. Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₅ Br ₂ N	--INVALID-LINK--
Molecular Weight	250.92 g/mol	--INVALID-LINK--
CAS Number	615-55-4	--INVALID-LINK--
Appearance	Beige solid	Smolecule
Melting Point	78-82 °C	Smolecule
Boiling Point	288.3 °C at 760 mmHg	Smolecule
Solubility	Soluble in organic solvents	Smolecule

Stability Profile and Recommended Storage

3,4-Dibromoaniline is chemically stable under standard ambient conditions (room temperature). However, it exhibits sensitivity to light and air, which can lead to degradation over time. Prolonged exposure may result in discoloration, often turning yellow or brown due to oxidation.

Key Stability Considerations:

- **Light Sensitivity:** The compound should be protected from light to prevent photodegradation.
- **Air Sensitivity:** Exposure to air can cause oxidation. It is recommended to store it under an inert atmosphere.
- **Thermal Stability:** While generally stable at room temperature, the thermal stability of analogous brominated aromatic compounds suggests that decomposition begins at temperatures exceeding 400°C.

Recommended Storage Conditions:

For optimal stability and to ensure the integrity of the compound, the following storage conditions are recommended:

Condition	Recommendation	Rationale
Temperature	Cool, dry place. Refrigeration at 2-8°C for long-term storage.	To minimize thermal degradation and slow down potential oxidative processes.
Atmosphere	Store under an inert gas (e.g., argon, nitrogen).	To prevent oxidation due to air sensitivity.
Container	Tightly closed, light-resistant container.	To prevent exposure to air, moisture, and light.
Ventilation	Store in a well-ventilated area.	General safety practice for chemical storage.

Incompatible Materials:

To prevent chemical reactions and degradation, **3,4-Dibromoaniline** should be stored away from:

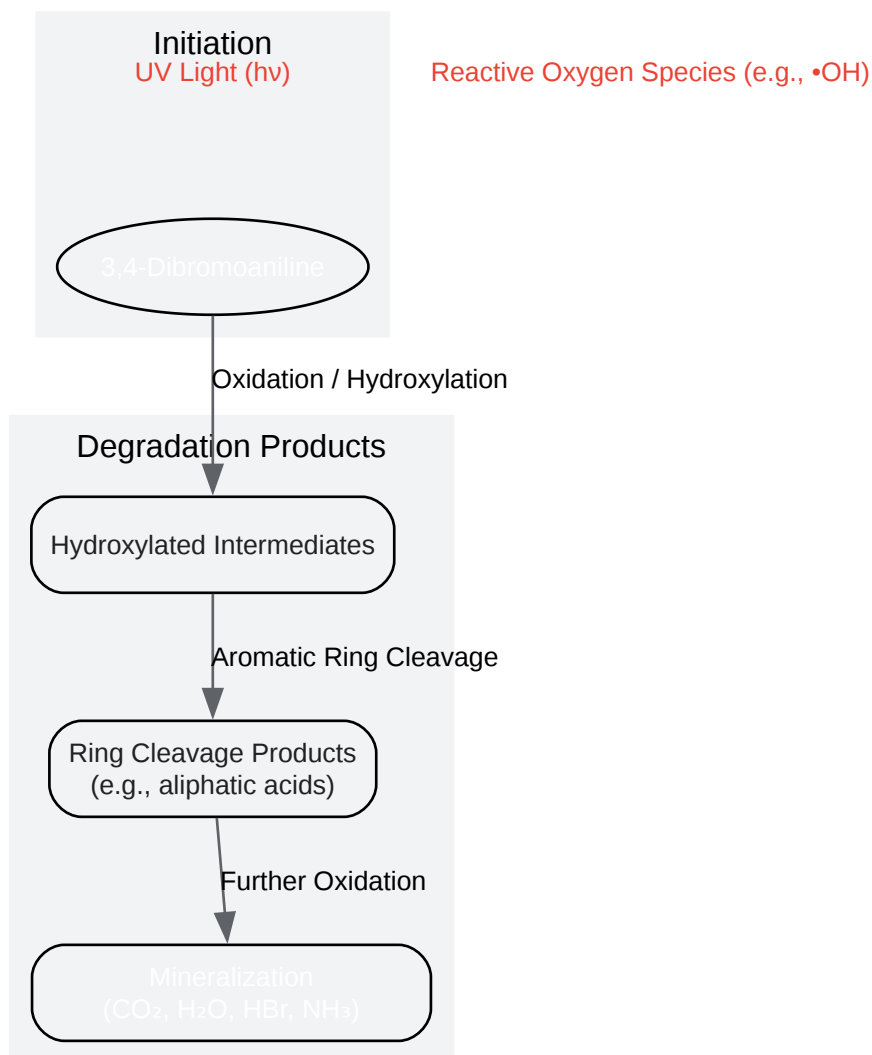
- Strong oxidizing agents
- Strong acids
- Acid chlorides
- Acid anhydrides
- Chloroformates

Potential Degradation Pathways

While specific degradation pathways for **3,4-Dibromoaniline** are not extensively documented in the literature, inferences can be drawn from studies on analogous halogenated anilines, such as chloroanilines. The primary degradation mechanisms are expected to be photodegradation and oxidation.

A hypothetical photodegradation pathway is illustrated below. This pathway is based on the known degradation of similar compounds and should be considered as a predictive model.

Hypothetical Photodegradation Pathway of 3,4-Dibromoaniline



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Caption: A hypothetical photodegradation pathway for **3,4-Dibromoaniline**.

Experimental Protocols for Stability and Purity Assessment

To ensure the quality and stability of **3,4-Dibromoaniline**, validated analytical methods are crucial. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are suitable techniques for purity assessment and the identification of degradation products.

Representative Protocol for a Forced Degradation Study

Forced degradation studies are essential for developing stability-indicating analytical methods. The following is a representative protocol based on general guidelines for stress testing of pharmaceuticals.

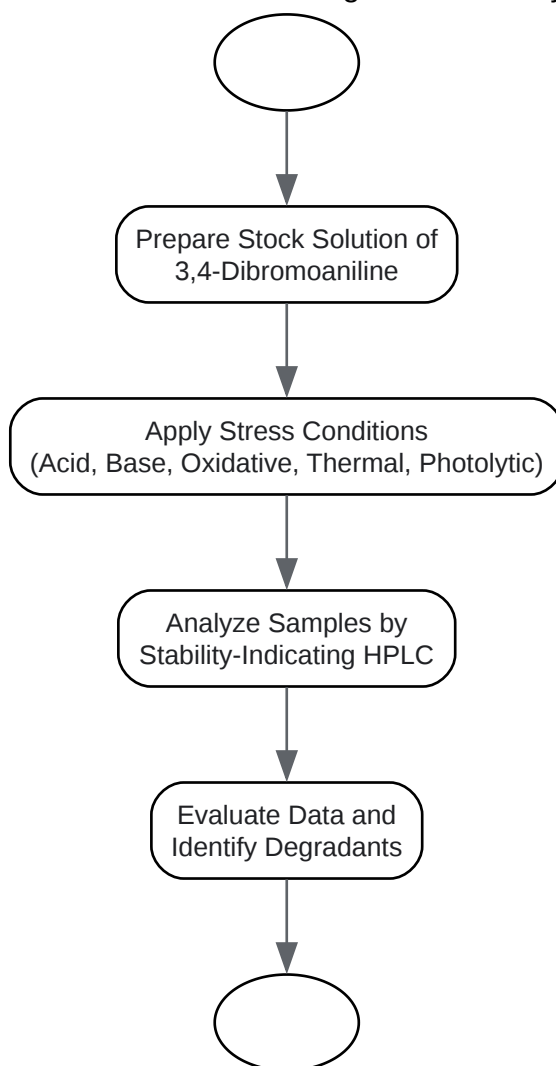
Objective: To investigate the degradation of **3,4-Dibromoaniline** under various stress conditions to identify potential degradation products and establish a stability-indicating analytical method.

Methodology:

- **Sample Preparation:** Prepare a stock solution of **3,4-Dibromoaniline** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- **Stress Conditions:**
 - **Acid Hydrolysis:** Mix the stock solution with 0.1 M HCl and heat at 60°C for 24 hours.
 - **Base Hydrolysis:** Mix the stock solution with 0.1 M NaOH and heat at 60°C for 24 hours.
 - **Oxidative Degradation:** Treat the stock solution with 3% H₂O₂ at room temperature for 24 hours.
 - **Thermal Degradation:** Expose the solid compound to 105°C for 48 hours.
 - **Photolytic Degradation:** Expose the stock solution to UV light (254 nm) and visible light for a specified duration.
- **Sample Analysis:** Analyze the stressed samples at appropriate time points using a stability-indicating HPLC method (see section 4.2).

- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control to identify and quantify degradation products.

Workflow for Forced Degradation Study



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Caption: A generalized workflow for conducting a forced degradation study.

Analytical Methodologies for Purity Assessment

The following are representative protocols for HPLC and GC-MS analysis, which can be optimized for the specific requirements of **3,4-Dibromoaniline** analysis.

4.2.1. High-Performance Liquid Chromatography (HPLC)

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve the sample in the mobile phase to a concentration of approximately 0.1 mg/mL.

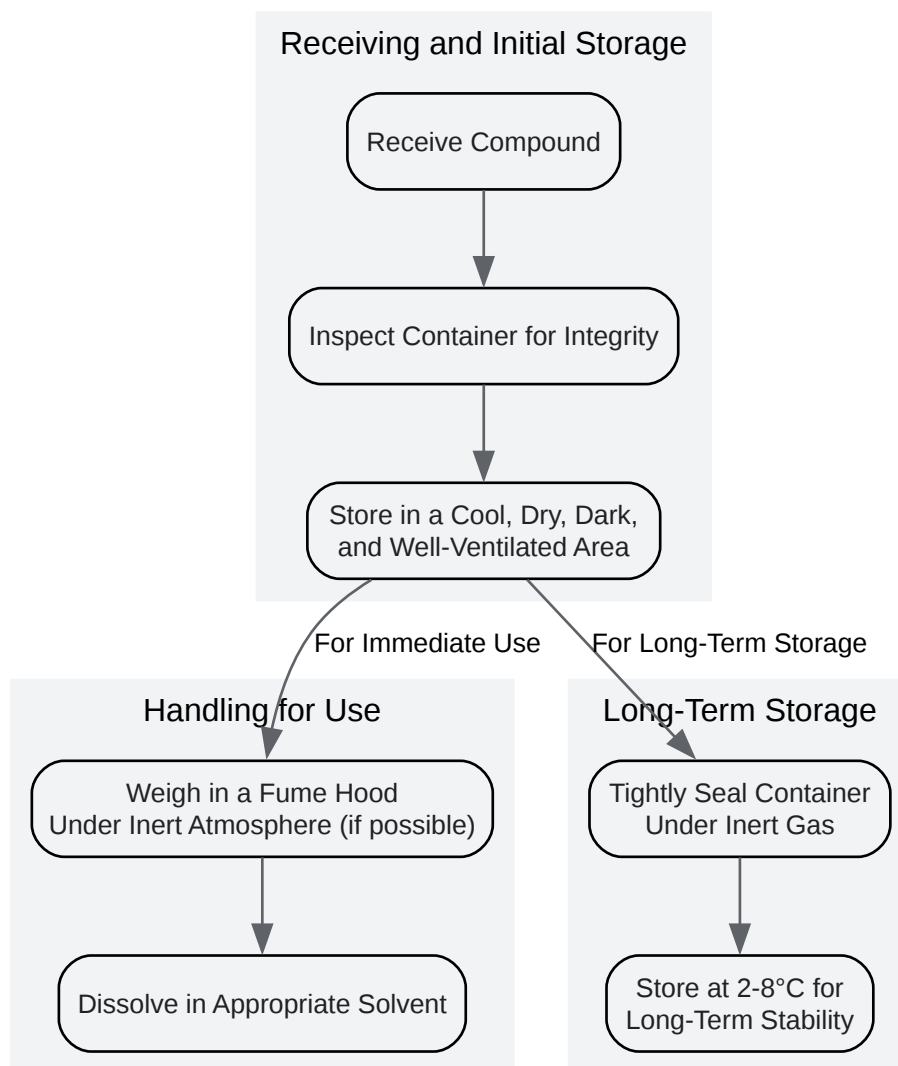
4.2.2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrumentation: A GC system coupled with a mass spectrometer.
- Column: A non-polar capillary column (e.g., HP-5ms).
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: Start at 100°C, ramp to 280°C.
- MS Detection: Electron ionization (EI) mode.
- Sample Preparation: Dissolve the sample in a volatile organic solvent (e.g., dichloromethane) to a suitable concentration.

Recommended Handling and Storage Workflow

Proper handling and storage are paramount to maintaining the integrity of **3,4-Dibromoaniline**. The following diagram illustrates a logical workflow for its management in a laboratory setting.

Recommended Handling and Storage Workflow



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